

Comparison of Predicted vs. Experimental ADMET Data for Daturaolone

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Daturaolone

CAS No.: 41498-80-0

Cat. No.: S561763

Get Quote

The following table summarizes the available data, highlighting where experimental results confirm, contradict, or provide new insights beyond initial *in silico* predictions.

ADMET Parameter	<i>In Silico</i> Prediction (from 2021 study)	Experimental Validation (from 2022 study)
Acute Oral Toxicity	Not Specifically Predicted	GHS Category 5 (LD50 > 2000 mg/kg, non-toxic) [1]
Repeated Dose Toxicity (NOAEL)	Not Available	5 mg/kg/day (28-day study in rats) [1]

| **Organ-Specific Toxicity** | No significant toxicity predicted [2] | **Liver:** Dose-dependent ↑ ALT, ↑ bilirubin at 10 mg/kg [1] | **Reproductive:** Histological changes in testes at 10 mg/kg [1] | | **hERG Inhibition (Cardiotoxicity)** | Low risk predicted [2] | Not experimentally tested | | **Carcinogenicity** | Non-carcinogen predicted [2] | Not experimentally tested | | **Plasma Protein Binding** | High (100%) [2] | Not experimentally tested | | **Gastrointestinal Absorption** | High (96.6%) [2] | Not experimentally tested | | **Caco-2 Permeability** | Moderate (34.6 nm/s) [2] | Not experimentally tested | | **Blood-Brain Barrier Penetration** | No [2] | Not experimentally tested | | **Cytochrome P450 Inhibition** | Conflicting predictions (CYP2C9, CYP3A4 vs. No inhibition) [2] | Not experimentally tested |

Detailed Experimental Protocols

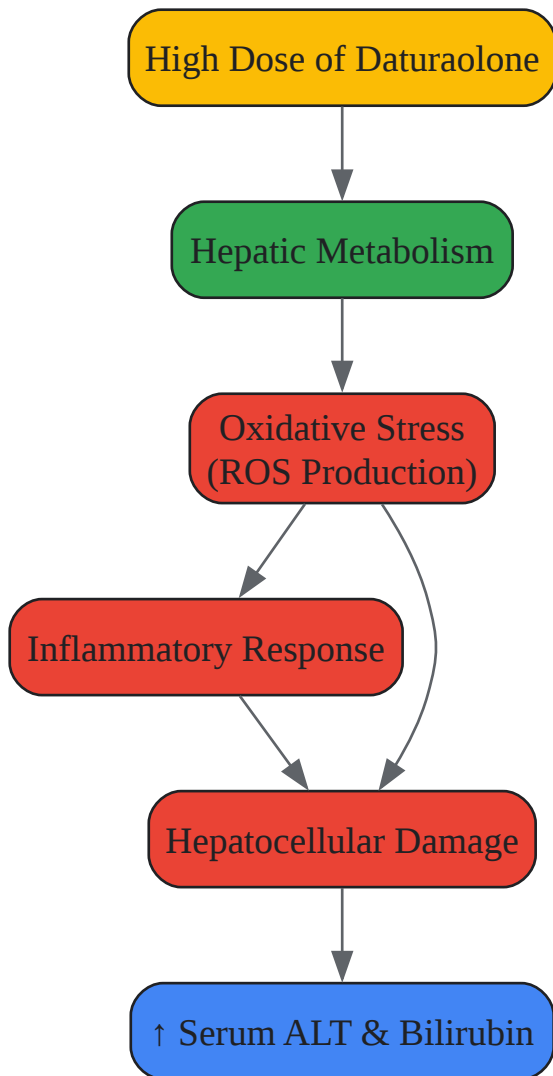
The experimental data in the table above primarily comes from a 2022 toxicity study in Sprague Dawley rats, which followed OECD (Organisation for Economic Co-operation and Development) guidelines [1].

- **Acute Oral Toxicity Testing (OECD Guideline 420):** The study used a fixed-dose procedure. Rats were fasted overnight and administered **Daturaolone** in a single dose via oral gavage at 5, 50, and 300 mg/kg. Animals were monitored for toxic signs and mortality for 48 hours, followed by a 14-day observational period where body weight was tracked [1].
- **Repeated Dose 28-day Oral Toxicity (OECD Guideline 407):** Rats were divided into groups and administered **Daturaolone** daily for 28 days at doses of 10, 5, and 2.5 mg/kg. The study monitored a wide range of parameters, including [1]:
 - **Clinical Observations:** General behavior, physical condition, and mortality.
 - **Hematology and Biochemistry:** Comprehensive analysis of blood and serum, including liver enzymes (ALT, AST) and bilirubin.
 - **Histopathology:** Microscopic examination of organ tissues, including the liver, kidneys, and testes.

Proposed Signaling Pathways in Hepatotoxicity

The experimental study observed liver toxicity at high doses. Based on general mechanisms of drug-induced liver injury and the compound's known anti-inflammatory properties, the following pathway illustrates a plausible mechanism for how **Daturaolone** might cause hepatotoxicity. Note that this is a proposed model, and the exact mechanism for **Daturaolone** has not been fully elucidated.

The diagram below illustrates how high doses of **Daturaolone** may overwhelm metabolic processes, leading to oxidative stress and liver cell damage.



[Click to download full resolution via product page](#)

Key Insights for Drug Development

- **Safety Profile Confirmation:** The experimental data validates that **Daturaolone** has a favorable starting acute toxicity profile (GHS Category 5) [1].
- **Critical Dose Determination:** The **No Observable Adverse Effect Level (NOAEL)** of **5 mg/kg/day** is a crucial finding. This dose should be the starting point for designing future repeated-dose pharmacological studies [1].
- **Focus for Further Research:** The observed liver and testicular effects at higher doses highlight the need for targeted mechanistic studies and careful dose selection in future research [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Toxicity evaluation induced by single and 28-days ... [frontiersin.org]
2. Anti-Inflammatory Potential of Daturaolone from Datura ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Comparison of Predicted vs. Experimental ADMET Data for Daturaolone]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b561763#validating-daturaolone-admet-predictions-experimental-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com